

A Comprehensive Guide to Benzyl 2-aminoacetate Hydrochloride and Its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzyl 2-aminoacetate Hydrochloride**

Cat. No.: **B023967**

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature is paramount. This guide provides an in-depth overview of **Benzyl 2-aminoacetate Hydrochloride**, a compound frequently utilized in peptide synthesis and other areas of organic chemistry. A comprehensive list of its synonyms is provided to facilitate accurate identification and sourcing across various chemical databases and suppliers.

Synonyms

Benzyl 2-aminoacetate Hydrochloride is known by a variety of names in scientific literature and commercial listings. The following table summarizes its most common synonyms, including alternative names and abbreviations.

Synonym Category	Synonym
IUPAC Name	benzyl 2-aminoacetate;hydrochloride[1][2]
Common Synonyms	Glycine benzyl ester hydrochloride[1][2]
Benzyl glycinate hydrochloride[1][2]	
Benzyl aminoacetate[3][4][5]	
Glycine phenylmethyl ester hydrochloride	
Abbreviated Forms	H-Gly-OBzl·HCl[1][3]
Gly-OBzl HCl[2]	
H-Gly-OBn.HCl[1]	
Gly-OBzl-HCl[1]	
Systematic/Other Names	(2-oxo-2-phenylmethoxyethyl)azanium;chloride[1]
Glycine, phenylmethyl ester, hydrochloride[1]	
benzyl 2-aminoacetate HCl[1]	
N-Bn-glycine hydrochloride[2]	
phenylmethyl 2-aminoacetate[4]	
2-aminoacetic acid benzyl ester[4]	

Chemical Properties and Identifiers

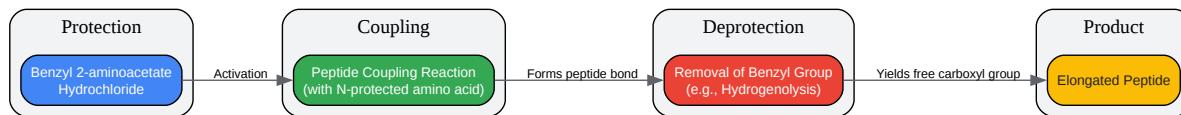
A summary of the key chemical properties and identifiers for **Benzyl 2-aminoacetate Hydrochloride** is presented below. This data is essential for experimental design and regulatory compliance.

Property	Value
Molecular Formula	C9H12ClNO2[1]
Molecular Weight	201.65 g/mol [1]
CAS Number	2462-31-9[1]
Appearance	White to light yellow powder or crystal[2][6]
Melting Point	135-140 °C[2][6]
Boiling Point	245.5 °C at 760 mmHg[2]
SMILES	C1=CC=C(C=C1)COC(=O)CN.Cl[1]
InChI	InChI=1S/C9H11NO2.ClH/c10-6-9(11)12-7-8-4-2-1-3-5-8;/h1-5H,6-7,10H2;1H[1][2]
InChIKey	VLQHNAMRWPQWNK-UHFFFAOYSA-N[1]

Experimental Applications

Benzyl 2-aminoacetate hydrochloride is a key reagent in synthetic organic chemistry, particularly in the field of peptide synthesis. Its primary function is as a protected form of the amino acid glycine.

Workflow for Peptide Synthesis using **Benzyl 2-aminoacetate Hydrochloride**:



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Caption: A simplified workflow for the use of **Benzyl 2-aminoacetate Hydrochloride** in peptide synthesis.

Experimental Protocol: A General Procedure for Peptide Coupling

A common application of **Benzyl 2-aminoacetate hydrochloride** is in the synthesis of dipeptides. The following is a generalized protocol:

- Solubilization: Dissolve **Benzyl 2-aminoacetate hydrochloride** and an N-protected amino acid in a suitable aprotic solvent (e.g., dichloromethane or dimethylformamide).
- Activation: Add a coupling agent (e.g., dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)) and an activating agent (e.g., N-hydroxysuccinimide (NHS)) to the solution.
- Reaction: Stir the reaction mixture at room temperature until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Work-up: Filter the reaction mixture to remove any precipitated urea by-product. Wash the organic layer with an acidic solution, a basic solution, and brine.
- Purification: Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure. The crude product is then purified, typically by column chromatography.

This guide serves as a foundational resource for professionals working with **Benzyl 2-aminoacetate Hydrochloride**. The comprehensive list of synonyms and key chemical data will aid in the unambiguous identification and effective utilization of this important chemical compound in research and development.

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